

geraniin solubility and stability properties

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Compound Focus: Geraniin

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Solubility and Stability of Geraniin

The table below summarizes the key quantitative data available for **geraniin**.

Property	Value / Condition	Notes / Source
Molecular Weight	952.64 g/mol	[1] [2]
Solubility in DMSO	100 mg/mL (104.97 mM)	Requires ultrasonic treatment; hygroscopic DMSO can reduce solubility [1] [2].
Aqueous Solubility	≥5 mg/mL in 1% CMC-Na	Forms a homogeneous suspension for <i>in vivo</i> studies [1].
Stability in Plasma	-20°C for 15 days	Rat plasma [3].
	4°C for 24 hours	Rat plasma [3].
	Room temperature for 12 hours	Rat plasma [3].

Property	Value / Condition	Notes / Source
Stability in Solution	Sensitive to oxidation	Unstable in alkaline or neutral conditions due to phenolic hydroxyl groups; stock solutions in methanol are stable at 4°C for 12 hours when acidified (e.g., with acetic acid to pH 5.0) [3].

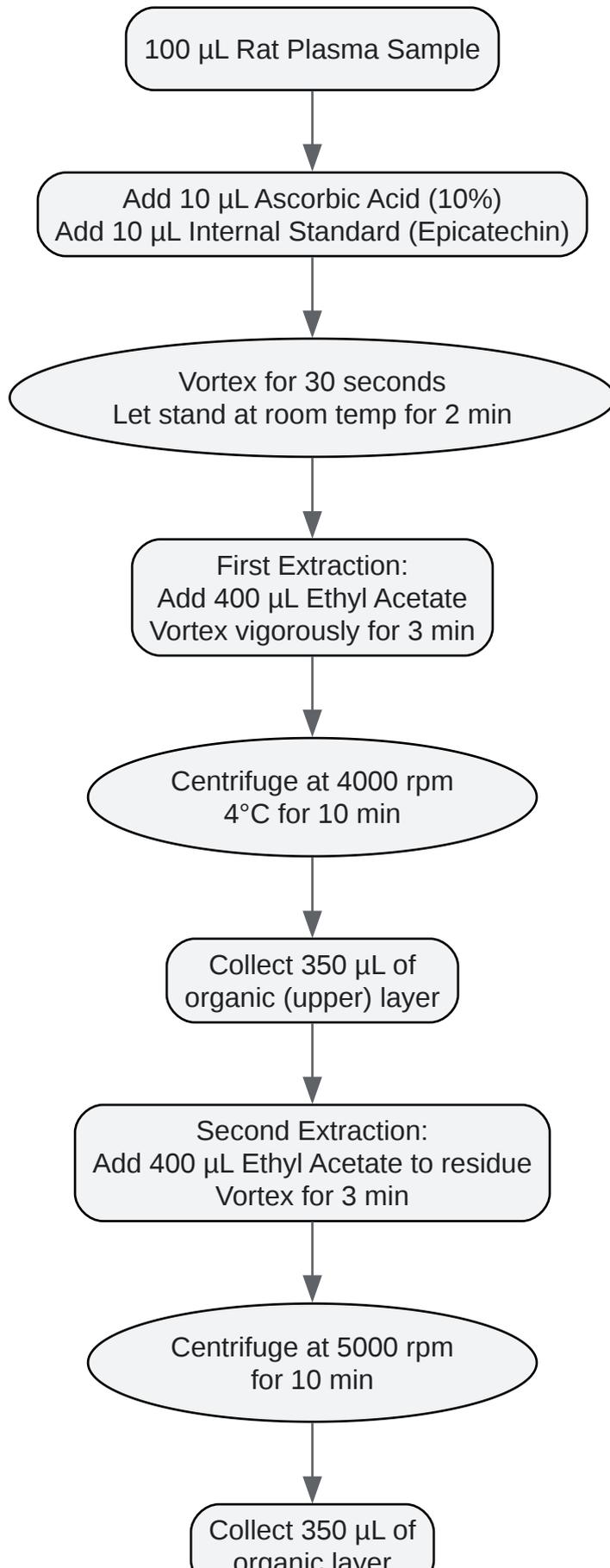
Experimental Protocol for Analysis in Plasma

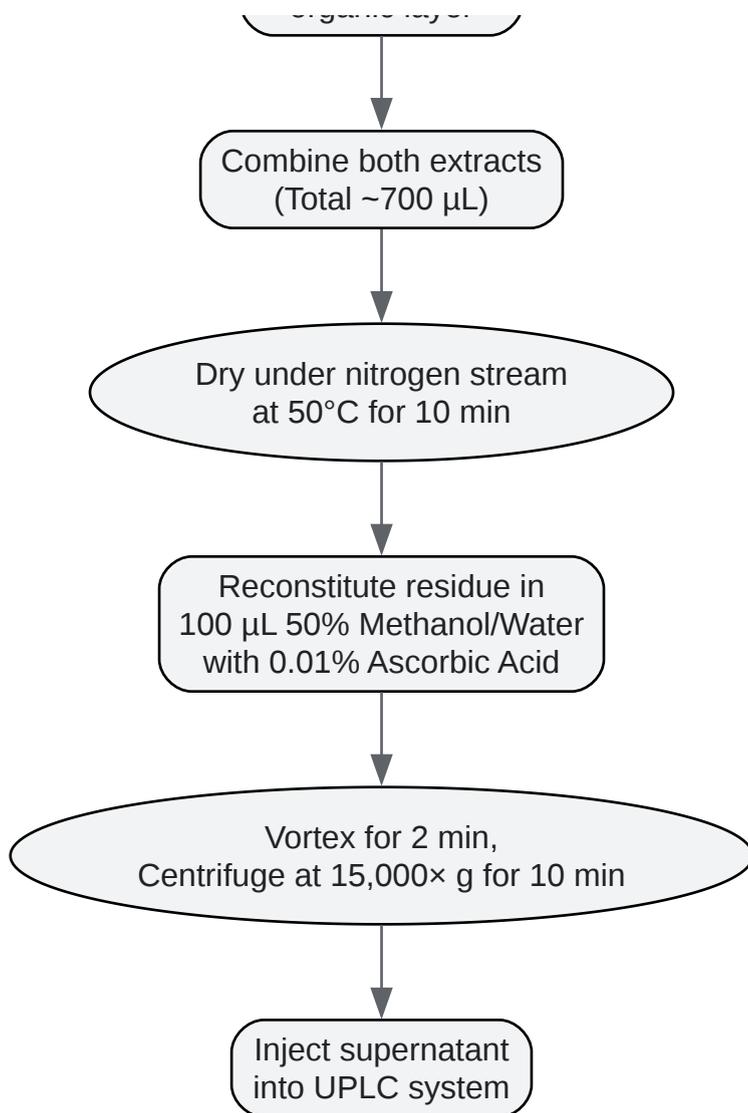
Here is a detailed methodology for extracting and determining **geraniin** concentration in rat plasma using UPLC, as described in the research [3].

- **Chromatographic Conditions:**

- **Instrument:** Waters Acquity UPLC system with a UV detector.
- **Column:** ACQUITY UPLC HSS T3 (100 mm × 2.1 mm, 1.8 μm).
- **Mobile Phase:** Isocratic elution with 83% 0.1% Trifluoroacetic Acid (TFA) in water and 17% acetonitrile.
- **Flow Rate:** 0.3 mL/min.
- **Column Temperature:** 30°C.
- **Detection Wavelength:** 280 nm.
- **Injection Volume:** 5 μL.

- **Sample Preparation Workflow:** The following diagram illustrates the multi-step plasma sample preparation process:





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Plasma sample preparation workflow for UPLC analysis.

• **Method Validation Highlights:**

- The method was validated per FDA bioanalytical guidelines [3].
- **Linearity:** The calibration curve was linear in the range of 0.2 - 200 µg/mL with a correlation coefficient better than 0.997.
- **Lower Limit of Quantification (LLOQ):** 0.2 µg/mL.
- **Precision:** Intra-day and inter-day precision were within 9.8%.
- **Recovery:** The extraction recovery rate from plasma ranged from 88.4% to 90.3%.

Key Considerations for Researchers

- **Stability is Critical: Geraniin** is prone to oxidation. To ensure stability and reliability of your results [3]:
 - **Acidify Solutions:** Maintain stock and standard solutions at an acidic pH (e.g., pH 5.0).
 - **Use Antioxidants:** Include ascorbic acid (0.01-10%) in aqueous solutions and during sample reconstitution.
 - **Control Temperature:** Store stock solutions at 4°C and plasma samples at -20°C.
- **Solubility for Bioassays:** For *in vitro* cell-based assays, DMSO is a suitable solvent. The provided 100 mg/mL stock can be diluted to the working concentrations used in various studies (e.g., 10-40 µM) [2].

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References

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2. Geraniin | TNF Receptor Inhibitor [medchemexpress.com]
3. An UPLC Method for Determination of Geraniin in Rat ... [pmc.ncbi.nlm.nih.gov]

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